

Physical and chemical properties of Benzyl Aziridine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Benzyl Aziridine-1-carboxylate

Cat. No.: B3034956

[Get Quote](#)

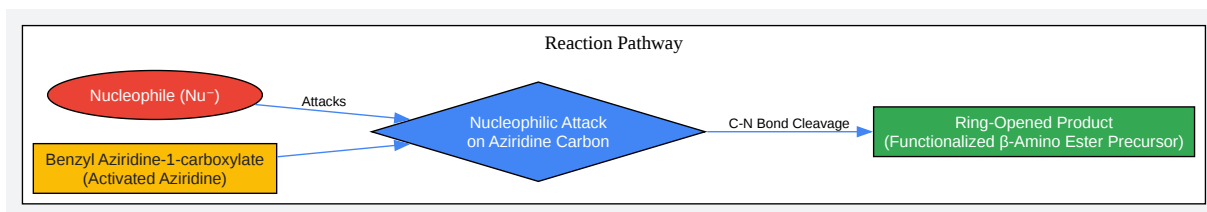
An In-Depth Technical Guide to **Benzyl Aziridine-1-carboxylate**

Introduction

Benzyl Aziridine-1-carboxylate, also known as N-Cbz-aziridine, is a heterocyclic organic compound featuring a three-membered aziridine ring N-functionalized with a benzyloxycarbonyl group. This activating group significantly influences the molecule's reactivity, transforming the otherwise relatively inert aziridine into a versatile and valuable building block in modern organic synthesis. The inherent ring strain of the aziridine core, combined with the electron-withdrawing nature of the Cbz protecting group, renders the ring susceptible to nucleophilic attack and subsequent ring-opening.[1][2] This reactivity profile has positioned **Benzyl Aziridine-1-carboxylate** as a key intermediate for the stereoselective synthesis of complex nitrogen-containing molecules, including amino acids, alkaloids, and pharmaceutical agents.[2][3][4][5] This guide provides a comprehensive overview of its core physical and chemical properties, reactivity, and handling protocols, designed for researchers and professionals in chemical synthesis and drug development.

Molecular Structure and Identification

The fundamental structure of **Benzyl Aziridine-1-carboxylate** is depicted below. The molecule's reactivity is primarily dictated by the strained C-N bonds of the aziridine ring and the electronic influence of the adjacent benzyloxycarbonyl group.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Unexplored Nucleophilic Ring Opening of Aziridines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 3. Frontiers | Regioselective ring opening of aziridine for synthesizing azaheterocycle [frontiersin.org]
- 4. Regioselective ring opening of aziridine for synthesizing azaheterocycle - PMC [pmc.ncbi.nlm.nih.gov]
- 5. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Physical and chemical properties of Benzyl Aziridine-1-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3034956#physical-and-chemical-properties-of-benzyl-aziridine-1-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com